

Quantifying SHLP-5 (SYTL5) Gene Expression Using qPCR: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Synaptotagmin-like protein 5 (SYTL5), also known as **SHLP-5**, is a member of the synaptotagmin-like protein family.[1] It is characterized by an N-terminal Slp homology domain (SHD) that functions as a binding site for the small GTPase Rab27A, a key player in protein transport and vesicle trafficking.[1][2] Emerging research has implicated SYTL5 in critical cellular processes, including the regulation of mitophagy and mitochondrial metabolism.[2][3][4] Furthermore, studies have linked aberrant SYTL5 expression to cancer progression, highlighting its potential as a therapeutic target and biomarker. For instance, SYTL5 has been shown to promote papillary thyroid carcinoma progression by activating the NF-kappaB signaling pathway.[1][5]

Accurate and reliable quantification of **SHLP-5**/SYTL5 gene expression is therefore crucial for elucidating its biological functions and its role in disease. Quantitative real-time PCR (qPCR) is a highly sensitive and specific method for measuring gene expression levels.[6][7] This document provides a detailed protocol for the quantification of human **SHLP-5**/SYTL5 mRNA levels using SYBR Green-based qPCR, along with guidelines for data analysis and presentation.

Signaling Pathway and Experimental Workflow



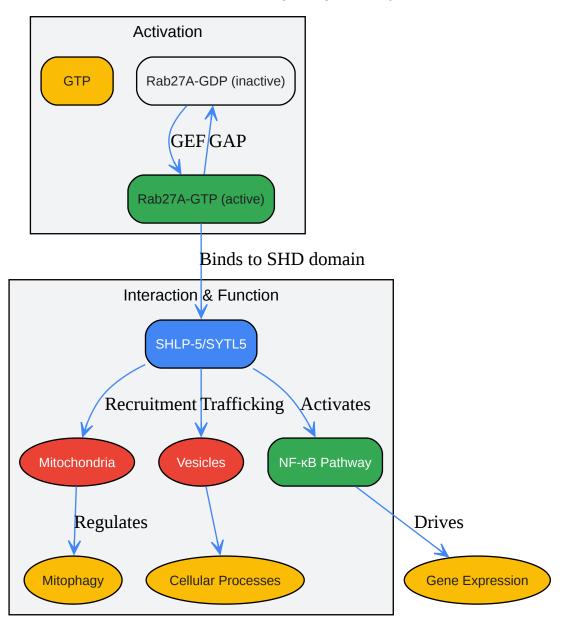




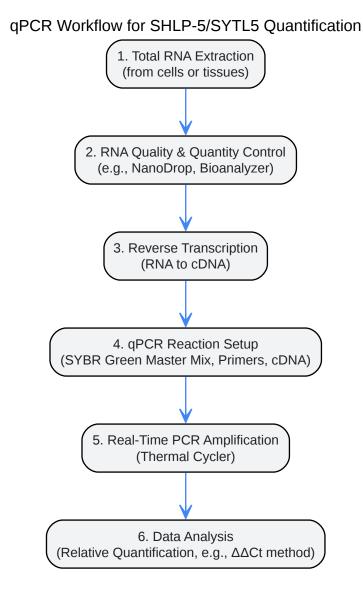
The following diagrams illustrate the known signaling pathway of **SHLP-5**/SYTL5 and the experimental workflow for its quantification.



SHLP-5/SYTL5 Signaling Pathway







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- To cite this document: BenchChem. [Quantifying SHLP-5 (SYTL5) Gene Expression Using qPCR: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599865#quantifying-shlp-5-gene-expression-using-qpcr]

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